

Fentrazamide: Application Notes on Runoff and Leaching Potential in Paddy Fields

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Compound of Interest

Compound Name: Fentrazamide

Cat. No.: B1672595

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Introduction

Fentrazamide is a tetrazolinone herbicide utilized for post-emergence weed control in rice cultivation, targeting barnyard grass, annual sedges, and various broadleaved weeds.[1] Its application in flooded paddy fields, however, raises environmental concerns regarding its potential for off-site transport via surface runoff and leaching through the soil profile. Understanding the environmental fate of **fentrazamide** is crucial for developing sustainable agricultural practices that minimize the risk of water resource contamination.

Paddy fields are unique agroecosystems characterized by a continuous flow of water, which can facilitate the transport of pesticides into adjacent water bodies.[2] The mobility of a pesticide is governed by a combination of its physicochemical properties, soil characteristics, and environmental conditions. **Fentrazamide**'s very low aqueous solubility and persistence in water systems are key factors influencing its environmental behavior.[1] This document provides a summary of available data and detailed protocols for researchers to assess the runoff and leaching potential of **fentrazamide** in paddy field environments.

Data Presentation

The following tables summarize the key physicochemical properties, degradation kinetics, and analytical parameters for **fentrazamide** based on published literature.

Table 1: Physicochemical and Leaching Properties of **Fentrazamide**

Property	Value	Remarks	Source
Aqueous Solubility	Very Low	-	[1]
Volatility	Relatively Volatile	-	[1]
GUS Leaching Potential Index	2.95	Calculated value indicating high leachability potential.	

Table 2: Dissipation and Degradation Half-life (DT₅₀) of **Fentrazamide**

Condition	Soil/Water	Half-life (Days)	Remarks	Source
Paddy Field	Volcanic Soil	~30	Literature value.	
Paddy Field	Alluvial Soil	~20	Literature value.	
Aerobic	Soil	9.02	Dissipation followed first-order kinetics.	
Anaerobic (Flooded)	Soil	9.06	Dissipation followed monophasic first-order kinetics.	
Anaerobic (Flooded)	Water	3.66	Fentrazamide dissipated rapidly.	

Table 3: Analytical Methodology for **Fentrazamide** Quantification

Parameter	Soil	Water	Source
Analytical Method	HPLC-UV	HPLC-UV	
Extraction Solvent	0.1 N HCl: Acetone (1:1 v/v)	0.1 N HCl: Acetone (1:1 v/v)	
Cleanup Method	Silica Solid Phase Extraction (SPE)	Silica Solid Phase Extraction (SPE)	
HPLC Column	ODS-II	ODS-II	
Mobile Phase	Acetonitrile: Water (70:30 v/v)	Acetonitrile: Water (70:30 v/v)	
Detection Wavelength	214 nm	214 nm	
Recovery Rate	75.2% - 90.4%	89.9% - 97.8%	
Method LOQ	0.005 µg/g	0.005 µg/g	
Instrument LOD	0.002 µg/mL	0.002 µg/mL	

Experimental Protocols

The following protocols provide detailed methodologies for conducting studies on **fentrazamide** runoff and leaching in simulated paddy field environments.

Protocol 1: Paddy Field Runoff Simulation

Objective: To quantify the amount of **fentrazamide** transported from a treated paddy field plot via surface runoff following a simulated rainfall event.

Materials:

- Isolated experimental plots with impermeable boundaries.
- Runoff collection system at the edge of the plot.
- Fentrazamide** formulation (e.g., suspension concentrate).

- Rainfall simulator.
- Amber glass bottles for sample collection.
- Flow meter.

Procedure:

- Plot Establishment: Construct bounded plots (e.g., 5m x 2m) on a slight slope, ensuring a single outlet for runoff collection. The soil should be representative of a typical paddy field.
- Paddy Condition Simulation: Flood the plots with water to a depth of 3-5 cm and maintain this level for a pre-acclimatization period.
- Herbicide Application: Apply **fentrazamide** at the recommended agronomic rate (e.g., 100 g a.i./ha). Ensure even application over the water surface.
- Rainfall Simulation: After a specified interval post-application (e.g., 24 hours), apply simulated rainfall at a constant intensity for a defined duration.
- Runoff Sample Collection: Collect the entire volume of runoff water from the plot outlet throughout the rainfall event. Measure the total volume.
- Sub-sampling: Agitate the collected runoff water to ensure homogeneity and take representative sub-samples in amber glass bottles for analysis.
- Analysis: Analyze the **fentrazamide** concentration in the water samples using the analytical method detailed in Protocol 3.
- Calculation: Calculate the total mass of **fentrazamide** lost in runoff by multiplying the concentration by the total runoff volume. Express this as a percentage of the initially applied amount.

Protocol 2: Soil Column Leaching Study

Objective: To assess the vertical mobility and leaching potential of **fentrazamide** through a soil profile.

Materials:

- Intact or repacked soil columns (e.g., 30 cm length, 10 cm diameter).
- Soil representative of a paddy field.
- **Fentrazamide** analytical standard.
- Simulated irrigation or rainfall system.
- Leachate collection vessels (amber glass).
- Apparatus for soil column sectioning.

Procedure:

- **Soil Column Preparation:** Collect soil from a paddy field. The column can be packed to a uniform bulk density or an intact core can be used. Pre-saturate the column with water from the bottom up to simulate flooded conditions.
- **Herbicide Application:** Apply a known amount of **fentrazamide** solution evenly to the surface of the saturated soil column.
- **Leaching Event:** Initiate a continuous flow of water (simulating irrigation or rainfall) to the top of the soil column at a constant rate.
- **Leachate Collection:** Collect the leachate that passes through the column in fractions corresponding to specific time intervals or volumes.
- **Analysis of Leachate:** Analyze the collected leachate fractions for **fentrazamide** concentration using the method in Protocol 3.
- **Soil Sectioning:** At the conclusion of the leaching event, extrude the soil core from the column and section it into desired depth increments (e.g., 0-5 cm, 5-10 cm, 10-15 cm, etc.).
- **Analysis of Soil Sections:** Extract and analyze the soil from each section to determine the distribution of **fentrazamide** remaining in the soil profile.

Protocol 3: Sample Extraction and HPLC Analysis

Objective: To extract and quantify **fentrazamide** residues from water and soil samples.

Materials:

- High-Performance Liquid Chromatograph (HPLC) with a UV detector.
- ODS-II analytical column or equivalent.
- Solid Phase Extraction (SPE) manifold and silica cartridges.
- Solvents: 0.1 N HCl, Acetone, Acetonitrile (HPLC grade), Water (HPLC grade).
- Rotary evaporator, centrifuge, vortex mixer.

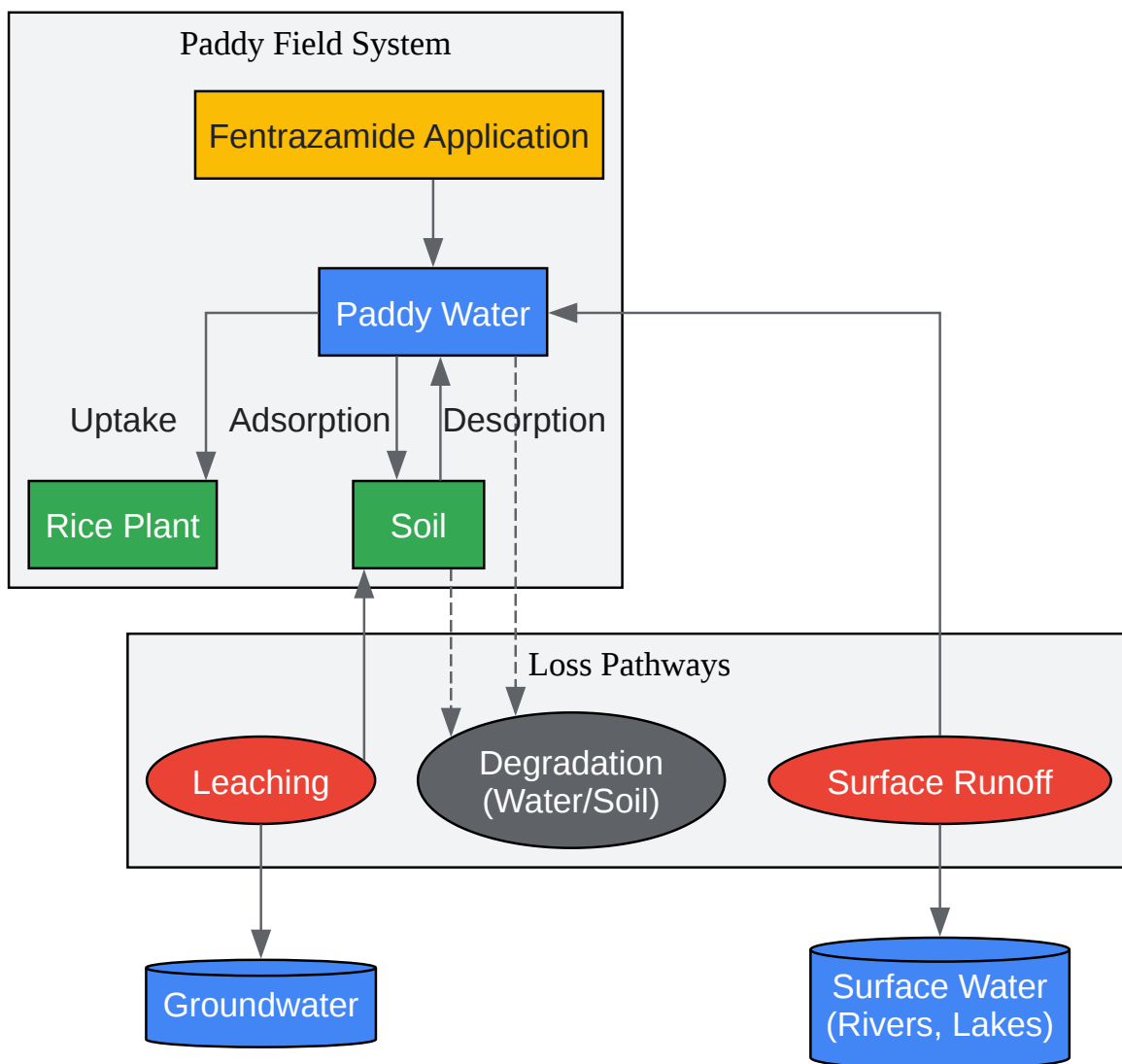
Procedure:

- Water Sample Extraction:
 - Take a known volume of the water sample.
 - If necessary, pass through a silica SPE cartridge for cleanup and concentration.
 - Elute the **fentrazamide** from the cartridge with an appropriate solvent mixture.
 - Evaporate the solvent and reconstitute the residue in the mobile phase for HPLC analysis.
- Soil Sample Extraction:
 - Take a known mass of the soil sample.
 - Add 0.1 N HCl: Acetone (1:1 v/v) and shake vigorously.
 - Centrifuge and collect the supernatant. Repeat the extraction process.
 - Combine the supernatants and partition with a suitable organic solvent.
 - Pass the organic phase extract through a silica SPE cartridge for cleanup.

- Evaporate the cleaned extract and reconstitute the residue in the mobile phase.
- HPLC Analysis:
 - Column: ODS-II.
 - Mobile Phase: Acetonitrile: Water (70:30 v/v).
 - Flow Rate: 1.0 mL/min (typical, optimize as needed).
 - Detection: UV at 214 nm.
 - Quantification: Prepare a calibration curve using analytical standards of **fentrazamide** over a linear range (e.g., 0.05-1.00 µg/mL). Calculate the concentration in samples by comparing peak areas to the calibration curve.

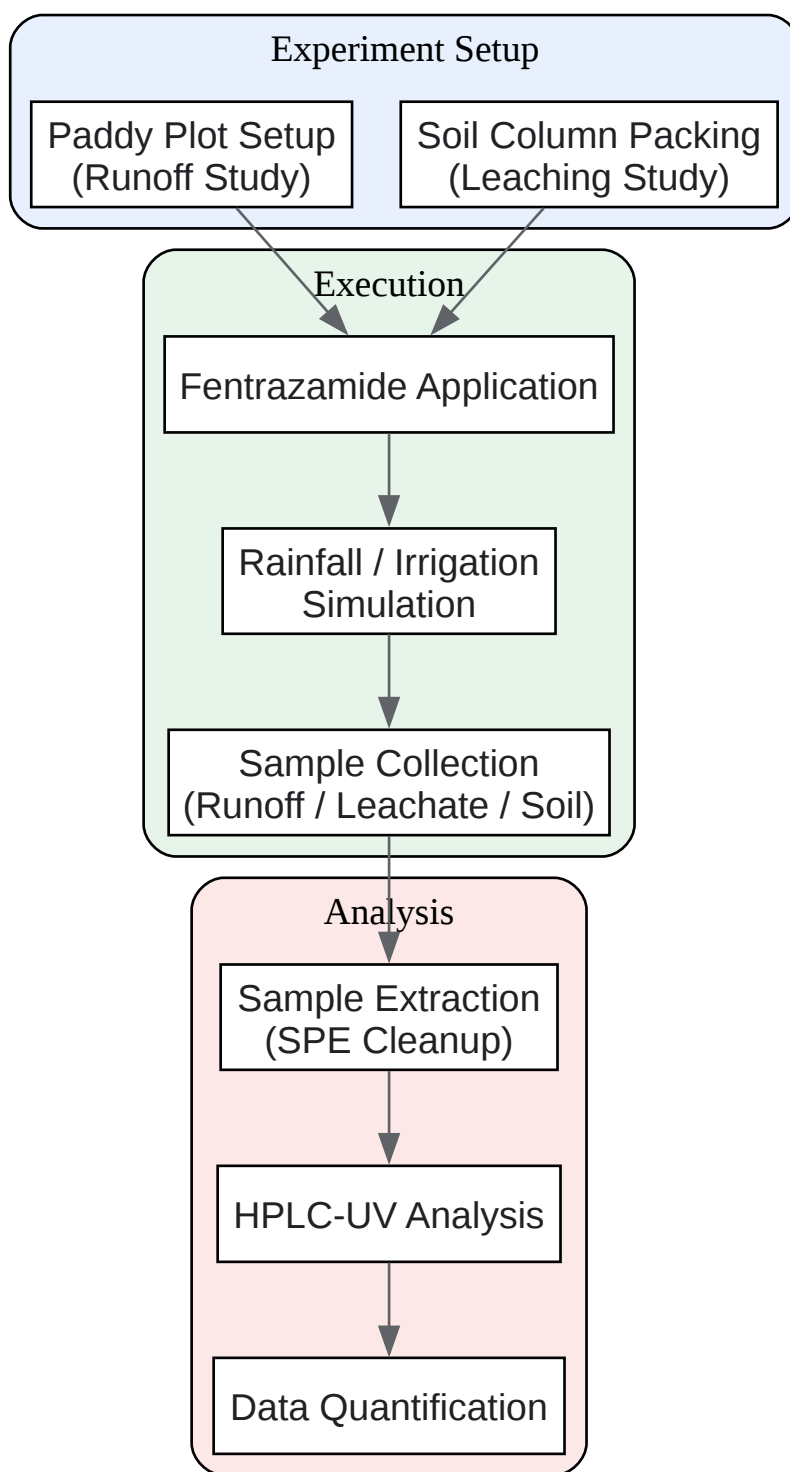
Visualizations

The following diagrams illustrate the environmental pathways and experimental processes related to **fentrazamide** in paddy fields.



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Caption: Environmental fate of **fentrazamide** in a paddy field ecosystem.



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Caption: Workflow for **fentrazamide** runoff and leaching experiments.

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References

- 1. Fentrazamide (Ref: BAY YRC 2388) [sitem.herts.ac.uk]
- 2. Fate of pesticides in paddy rice systems - wocatpedia.net [wocatpedia.net]
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